

Biological Activity of Cyclohexanecarboxylate Derivatives: A Technical Guide

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Compound of Interest

Compound Name: Methyl 2,6-dimethyl-4-oxocyclohex-2-enecarboxylate

CAS No.: 67333-67-9

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Executive Summary: The Scaffold Advantage

The cyclohexanecarboxylate moiety represents a privileged scaffold in medicinal chemistry, offering a unique balance of lipophilicity, metabolic stability, and stereochemical control that aromatic analogs (like benzoates) often lack. Unlike planar aromatic rings, the cyclohexane ring exists in defined chair conformations, allowing for precise vectorization of substituents—a critical feature for targeting specific receptor pockets such as the lysine-binding sites on plasminogen or the hydrophobic clefts of bacterial membranes.

This guide analyzes three primary domains of activity:

- Antifibrinolytic Control (The Tranexamic Acid Paradigm)[2]
- Antimicrobial Potency (Membrane Disruption & Lipophilicity)
- Anti-inflammatory/Anticancer Activity (Cytokine Modulation & Kinase Inhibition)

Structural Determinants & SAR Logic

The biological efficacy of these derivatives is governed strictly by stereochemistry and substitution patterns.

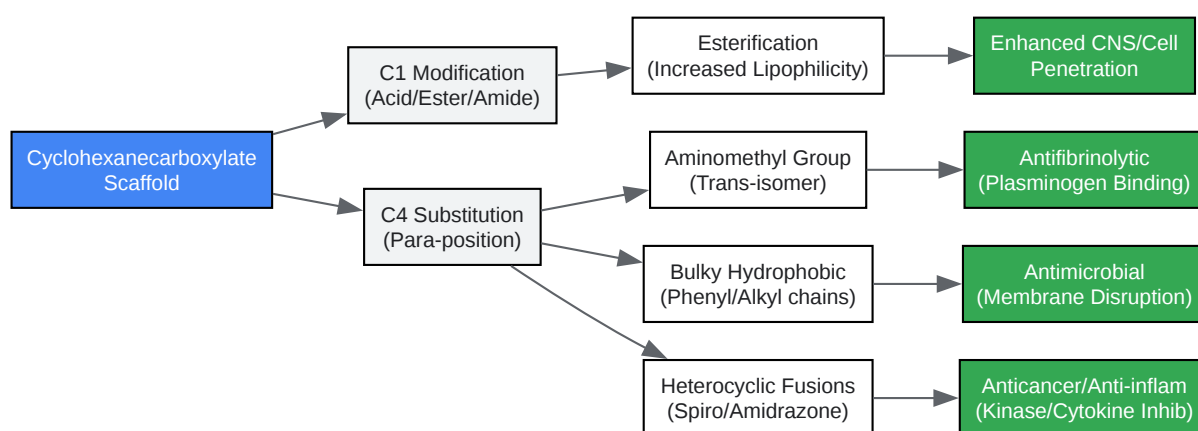
The Stereochemical Gatekeeper

The distinction between cis- and trans- isomers is not merely physical; it is pharmacological.

- **Trans-isomers:** Generally the bioactive forms for receptor binding. For example, trans-4-(aminomethyl)cyclohexanecarboxylic acid (Tranexamic acid) mimics the distance between the amino and carboxyl groups in lysine (~7 Å), allowing it to lock into the plasminogen lysine-binding site.
- **Cis-isomers:** Often inactive or possess significantly reduced potency due to the axial-equatorial conformation mismatch, which alters the spatial distance between pharmacophores.

Structure-Activity Relationship (SAR) Visualization

The following logic tree illustrates how structural modifications at the C1 (Carboxyl) and C4 positions dictate the therapeutic class.



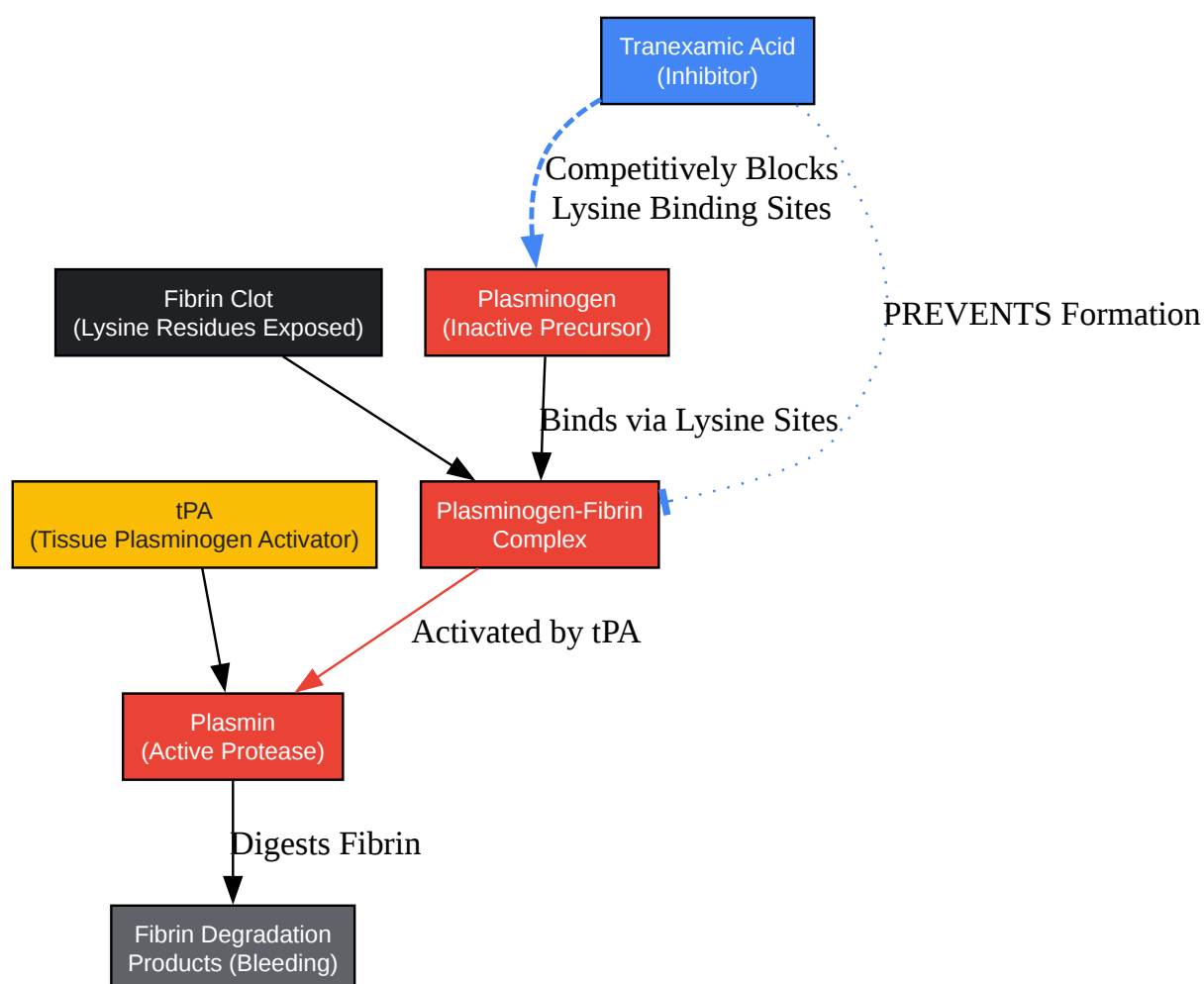
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Figure 1: SAR decision tree for cyclohexanecarboxylate derivatives. Note the divergence in activity based on C4 substitution.

Mechanism of Action: The Tranexamic Acid Paradigm[3]

The most validated application of this scaffold is in hemostasis. Tranexamic acid (TXA) acts as a competitive inhibitor of plasminogen activation.[3] This mechanism is a "self-validating system" in clinical settings: if fibrinolysis is not inhibited, the drug's binding affinity is likely compromised (often due to isomeric impurity).

Pathway Visualization



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Figure 2: Mechanism of Action of Tranexamic Acid. The drug saturates lysine binding sites on plasminogen, preventing its recruitment to the fibrin clot.[2]

Emerging Applications: Antimicrobial & Anticancer[5][6]

Beyond hemostasis, recent research focuses on lipophilic derivatives and spiro-cyclic analogs.

Antimicrobial Activity

Derivatives with bulky hydrophobic groups (e.g., 4-alkyl or 4-phenyl substitutions) exhibit bactericidal activity. The mechanism involves the disruption of the bacterial cell membrane lipid bilayer, driven by the amphiphilic nature of the molecule.

- Target: Gram-positive bacteria (e.g., *S. aureus*) are generally more susceptible than Gram-negative due to the outer membrane barrier of the latter, although specific spiro-derivatives show broad-spectrum potential.

Anticancer & Anti-inflammatory

New amidrazone derivatives incorporating the cyclohexanecarboxylate moiety have shown dual activity:

- Cytokine Inhibition: Reduction of TNF- α and IL-6 secretion in PBMCs.[1]
- Kinase Inhibition: Targeting Aurora kinases or tubulin polymerization, leading to antiproliferative effects in tumor cell lines.

Comparative Potency Data

The following table summarizes typical potency ranges found in literature for key derivatives.

Compound Class	Target Activity	Key Substituent (C4)	Typical Potency (IC50 / MIC)	Mechanism
Tranexamic Acid	Antifibrinolytic	-CH ₂ NH ₂ (Trans)	IC50: ~87 mM (Plasmin)	Lysine site blockade
Amidrazone Deriv.	Anti-inflammatory	Phenyl-hydrazone	IC50: 10-50 µM (TNF-α)	Cytokine suppression
Spiro-quinazoline	Antidiabetic	Spiro-fusion	IC50: <10 µM (DPP-IV)	Enzyme inhibition
Alkyl-esters	Antimicrobial	Long alkyl chain	MIC: 32-128 µg/mL	Membrane disruption

Technical Protocols

To ensure reproducibility and scientific integrity, the following protocols are recommended.

Protocol A: Synthesis of Trans-4-(Substituted)cyclohexanecarboxylates

A general workflow for creating lipophilic derivatives for SAR studies.

- **Starting Material:** Begin with trans-4-aminocyclohexanecarboxylic acid or trans-cyclohexane-1,4-dicarboxylic acid.
- **Activation:** Dissolve 1.0 eq of the acid in dry Dichloromethane (DCM). Add 1.2 eq of EDCI (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and 1.2 eq of HOBt (Hydroxybenzotriazole) at 0°C.
- **Coupling:** Stir for 30 mins, then add 1.1 eq of the target amine or alcohol (for amide or ester formation). Add 2.0 eq of DIPEA (Diisopropylethylamine).
- **Reaction:** Allow to warm to room temperature and stir for 12-24 hours. Monitor via TLC (Mobile phase: MeOH/DCM).

- Workup: Wash with 1N HCl, sat. NaHCO₃, and brine. Dry over MgSO₄.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography.
 - Validation: Verify trans-configuration using ¹H-NMR (coupling constants of axial protons >10 Hz).

Protocol B: MIC Determination (Broth Microdilution)

Standardized for testing antimicrobial potential of new derivatives.

- Inoculum Prep: Adjust bacterial culture (*S. aureus* ATCC 29213) to 0.5 McFarland standard (~1.5 x 10⁸ CFU/mL). Dilute 1:100 in Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Plate Setup: Use a 96-well sterile polystyrene plate.
- Compound Dilution: Add 100 µL of CAMHB to columns 2-12. Add 200 µL of the test derivative (dissolved in <1% DMSO/Broth) to column 1. Perform serial 2-fold dilutions across the plate.
- Inoculation: Add 100 µL of the diluted bacterial suspension to all wells. Final volume: 200 µL.
- Controls:
 - Positive Control: Ciprofloxacin or Vancomycin.
 - Negative Control: Broth + Solvent (DMSO) only.
 - Sterility Control: Broth only.
- Incubation: 37°C for 18-24 hours.
- Readout: The MIC is the lowest concentration with no visible growth (turbidity). Validate with Resazurin dye (blue = no growth, pink = growth) for higher sensitivity.

Protocol C: In Vitro Cytotoxicity (MTT Assay)

For assessing anticancer potential or general toxicity.

- Seeding: Seed tumor cells (e.g., HeLa or MCF-7) at 5,000 cells/well in 96-well plates. Incubate 24h for attachment.
- Treatment: Treat cells with graded concentrations of the cyclohexanecarboxylate derivative (0.1 - 100 μ M) for 48 hours.
- Labeling: Add 20 μ L of MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4 hours at 37°C.
- Solubilization: Remove media carefully. Add 150 μ L DMSO to dissolve purple formazan crystals.
- Measurement: Read absorbance at 570 nm.
- Calculation: % Viability = (OD_sample / OD_control) $\times$ 100. Calculate IC50 using non-linear regression.

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